

CAS number and molecular formula for Lithium carbonate- ^{13}C

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Compound of Interest

Compound Name: *Lithium carbonate- ^{13}C*

Cat. No.: *B15088283*

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Lithium Carbonate- ^{13}C : A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of Lithium Carbonate- ^{13}C , a stable isotope-labeled compound crucial for advancements in metabolic research and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical industry, offering detailed information on its chemical properties, experimental applications, and its role in elucidating complex biological signaling pathways.

Core Chemical Data

Lithium Carbonate- ^{13}C is a specialized form of lithium carbonate where the standard carbon-12 atom is replaced by a carbon-13 isotope. This isotopic labeling allows for its use as a tracer in various scientific studies, particularly in metabolic flux analysis.

Property	Value	Citation
CAS Number	2020345-45-1	
Molecular Formula	$\text{Li}_2^{13}\text{CO}_3$	[1]
Molecular Weight	74.88 g/mol	[1]
Appearance	White to off-white solid	
Isotopic Purity	Typically ≥ 99 atom % ^{13}C	

Experimental Protocol: Stable Isotope-Resolved Metabolomics (SIRM) with ^{13}C -Labeled Substrates to Investigate the Effects of Lithium

The following protocol is a representative methodology for utilizing ^{13}C -labeled compounds to study the metabolic effects of lithium in neural cell cultures, adapted from studies on glial-neuronal metabolism. This approach allows for the tracing of metabolic pathways and the quantification of metabolic fluxes.

Cell Culture and Treatment

- **Cell Lines:** Primary rat astrocytes and cortical neurons.
- **Culture Conditions:** Cells are cultured in appropriate media (e.g., DMEM for astrocytes, Neurobasal medium for neurons) supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO_2 .
- **Lithium Treatment:** Lithium carbonate is added to the culture medium at a therapeutically relevant concentration (e.g., 1-5 mM) for a specified duration (e.g., 24-72 hours) to assess its impact on cellular metabolism. Control cultures receive a vehicle solution.

^{13}C -Labeling Experiment

- **Isotopic Tracer:** A ^{13}C -labeled substrate, such as [U- ^{13}C]-glucose, is introduced into the culture medium.

- **Labeling Procedure:** Following the lithium treatment period, the standard culture medium is replaced with a medium containing the ^{13}C -labeled substrate. The cells are incubated for a defined period to allow for the incorporation of the ^{13}C label into various metabolites.

Metabolite Extraction

- **Quenching Metabolism:** The culture medium is rapidly removed, and the cells are washed with ice-cold saline to halt metabolic activity.
- **Extraction:** Metabolites are extracted from the cells using a cold solvent mixture, typically methanol, chloroform, and water, to separate polar and nonpolar metabolites.

Analytical Methods

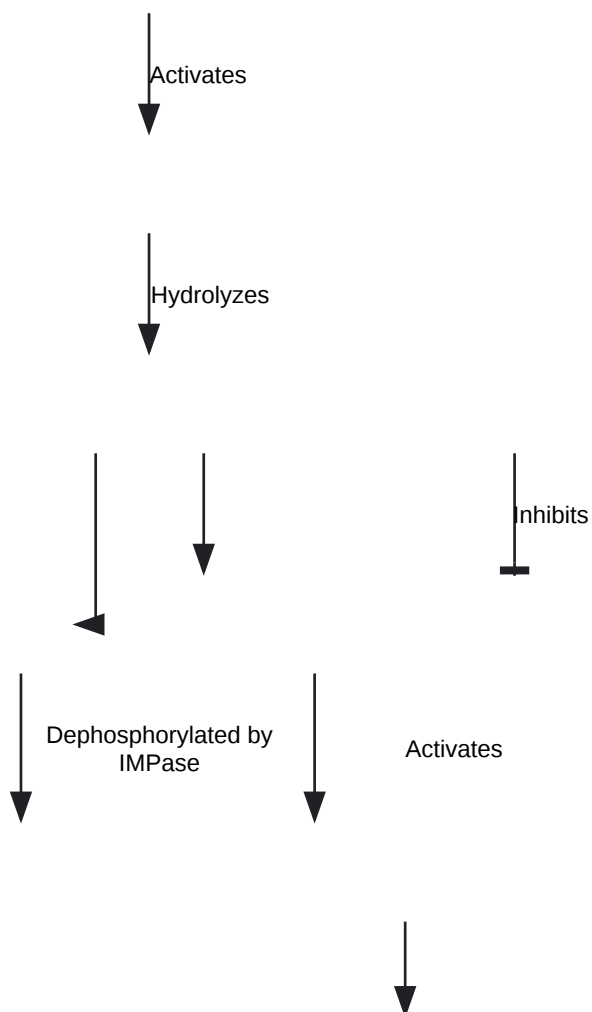
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The polar extracts are analyzed by one- and two-dimensional NMR spectroscopy to identify and quantify the ^{13}C -labeled metabolites. This technique provides detailed information about the positional isotopomers of the metabolites.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** For enhanced sensitivity and quantification, the extracts are derivatized and analyzed by GC-MS. This method allows for the determination of the mass isotopologue distributions of the metabolites, providing further insight into metabolic pathway activity.

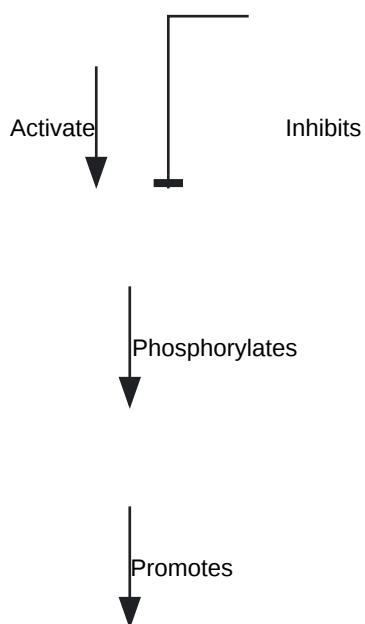
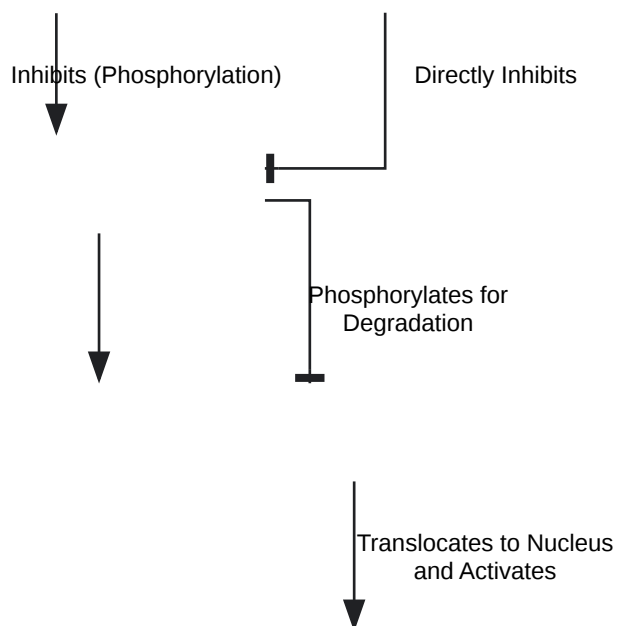
Data Analysis

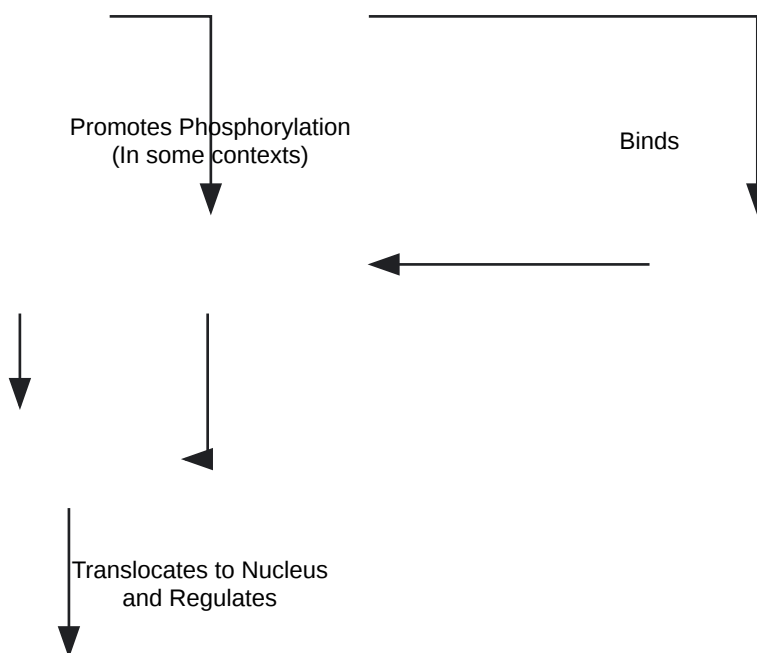
- **Metabolic Flux Analysis:** The data from NMR and GC-MS are used to calculate the rates of metabolic reactions (fluxes) through various pathways, such as glycolysis and the tricarboxylic acid (TCA) cycle. This is achieved using specialized software that fits the experimental labeling data to a metabolic network model.

Key Signaling Pathways Modulated by Lithium

Lithium exerts its therapeutic effects by modulating several key intracellular signaling pathways. The following diagrams illustrate the primary mechanisms of action.







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References

- 1. Stable isotope-resolved metabolomic analysis of lithium effects on glial-neuronal metabolism and interactions - PMC [pmc.ncbi.nlm.nih.gov]
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